

In-Depth Technical Guide: 4-Ethoxybenzoic Acid (CAS: 619-86-3)

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Compound of Interest

Compound Name: 4-Ethoxybenzoic acid

Cat. No.: B1664171

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethoxybenzoic acid, with the CAS registry number 619-86-3, is an aromatic carboxylic acid that serves as a versatile intermediate in various fields of chemical synthesis.^[1] Structurally, it is a derivative of benzoic acid with an ethoxy group at the para-position. This substitution significantly influences its physicochemical properties and reactivity, making it a valuable building block in the synthesis of pharmaceuticals, liquid crystals, and other specialty chemicals.^[2] Recent research has also highlighted its potential as an anti-biofilm agent, particularly against pathogenic bacteria such as *Staphylococcus aureus*, suggesting new avenues for its application in drug development.

This technical guide provides a comprehensive overview of **4-ethoxybenzoic acid**, including its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and methods to evaluate its biological activity.

Physicochemical and Spectral Data

The key physicochemical and spectral properties of **4-ethoxybenzoic acid** are summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical Properties of **4-Ethoxybenzoic Acid**

Property	Value	Source
CAS Number	619-86-3	
Molecular Formula	C ₉ H ₁₀ O ₃	
Molecular Weight	166.17 g/mol	
Appearance	White to off-white crystalline solid	[1]
Melting Point	197-199 °C	
Boiling Point	291.2 °C (estimated)	No direct experimental value found
Solubility	Limited solubility in water; Soluble in organic solvents like ethanol and ether.	[1]
pKa	4.84	No direct experimental value found

Table 2: Spectral Data of **4-Ethoxybenzoic Acid**

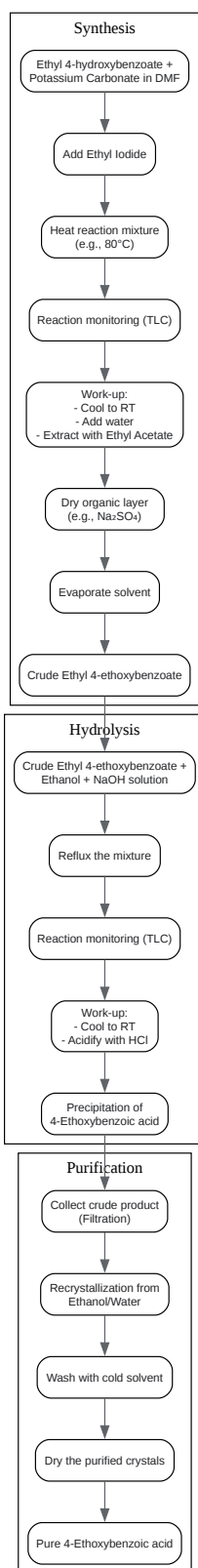
Technique	Key Data Points	Source
^1H NMR	Signals corresponding to ethoxy group (triplet and quartet) and para-substituted aromatic protons (two doublets).	[3]
^{13}C NMR	Distinct signals for the ethoxy carbons, aromatic carbons, and the carboxylic acid carbon.	[3]
IR (Infrared)	Characteristic peaks for O-H stretching of the carboxylic acid, C=O stretching, and C-O stretching of the ether.	[3]
Mass Spec (MS)	Molecular ion peak corresponding to the molecular weight (166.17 g/mol).	[3]

Experimental Protocols

Synthesis of 4-Ethoxybenzoic Acid via Williamson Ether Synthesis

This protocol describes the synthesis of **4-ethoxybenzoic acid** from ethyl 4-hydroxybenzoate, which is a two-step process involving etherification followed by hydrolysis.

Experimental Workflow: Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **4-Ethoxybenzoic acid**.

Materials:

- Ethyl 4-hydroxybenzoate
- Potassium carbonate (K_2CO_3), anhydrous
- Ethyl iodide (C_2H_5I)
- Dimethylformamide (DMF), anhydrous
- Ethanol (EtOH)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), concentrated
- Ethyl acetate
- Sodium sulfate (Na_2SO_4), anhydrous
- Deionized water

Procedure:

Step 1: Synthesis of Ethyl 4-ethoxybenzoate

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve ethyl 4-hydroxybenzoate (1 equivalent) in anhydrous DMF.
- Add anhydrous potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for 15 minutes.
- Slowly add ethyl iodide (1.2 equivalents) to the reaction mixture.
- Heat the reaction mixture to $80^\circ C$ and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.

- Pour the mixture into cold water and extract the product with ethyl acetate (3 x volume of aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain crude ethyl 4-ethoxybenzoate.

Step 2: Hydrolysis to **4-Ethoxybenzoic Acid**

- Dissolve the crude ethyl 4-ethoxybenzoate in ethanol.
- Add a 2M aqueous solution of sodium hydroxide (2 equivalents).
- Reflux the mixture for 2-4 hours, monitoring the reaction by TLC.
- After completion, cool the mixture to room temperature and remove the ethanol under reduced pressure.
- Dilute the residue with water and acidify with concentrated hydrochloric acid until the pH is approximately 2.
- A white precipitate of **4-ethoxybenzoic acid** will form.

Purification by Recrystallization

Procedure:

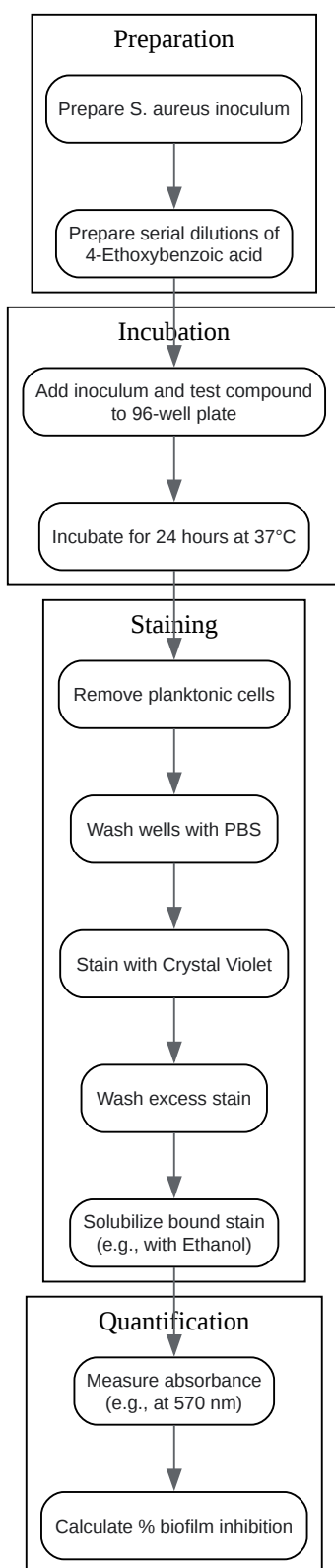
- Collect the crude **4-ethoxybenzoic acid** by vacuum filtration and wash with cold deionized water.
- Dissolve the crude product in a minimal amount of hot ethanol in an Erlenmeyer flask.
- Slowly add hot deionized water until the solution becomes slightly turbid.
- Add a small amount of hot ethanol to redissolve the precipitate and obtain a clear solution.
- Allow the solution to cool slowly to room temperature, then place it in an ice bath to complete crystallization.

- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol-water mixture.
- Dry the crystals under vacuum to obtain pure **4-ethoxybenzoic acid**.

Biological Activity: Anti-Biofilm Assay

4-Ethoxybenzoic acid has been shown to inhibit biofilm formation by *Staphylococcus aureus*. The following protocol describes a crystal violet assay to quantify this inhibitory effect.

Experimental Workflow: Crystal Violet Anti-Biofilm Assay



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Caption: Workflow for the Crystal Violet anti-biofilm assay.

Materials:

- Staphylococcus aureus strain (e.g., ATCC 29213)
- Tryptic Soy Broth (TSB)
- **4-Ethoxybenzoic acid**
- Phosphate-buffered saline (PBS)
- 0.1% (w/v) Crystal Violet solution
- 95% Ethanol
- Sterile 96-well flat-bottom microtiter plates

Procedure:

- Prepare an overnight culture of *S. aureus* in TSB at 37°C.
- Dilute the overnight culture 1:100 in fresh TSB.
- Prepare serial dilutions of **4-ethoxybenzoic acid** in TSB in a 96-well plate. Include a vehicle control (solvent used to dissolve the compound) and a no-treatment control.
- Add 100 µL of the diluted bacterial culture to each well containing 100 µL of the compound dilutions.
- Incubate the plate at 37°C for 24 hours without shaking.
- After incubation, gently discard the planktonic cells by inverting the plate.
- Wash each well twice with 200 µL of sterile PBS to remove loosely attached cells.
- Air dry the plate for 15-20 minutes.
- Add 150 µL of 0.1% crystal violet solution to each well and incubate at room temperature for 15 minutes.

- Remove the crystal violet solution and wash the wells three times with 200 μ L of sterile PBS.
- Add 200 μ L of 95% ethanol to each well to solubilize the bound crystal violet.
- Incubate for 10-15 minutes at room temperature with gentle shaking.
- Transfer 150 μ L of the ethanol-crystal violet solution to a new 96-well plate.
- Measure the absorbance at 570 nm using a microplate reader.
- The percentage of biofilm inhibition is calculated as: $[1 - (\text{OD of treated well} / \text{OD of control well})] \times 100\%$.

Signaling Pathways

Currently, there is a lack of specific studies in the public domain detailing the direct interaction of **4-ethoxybenzoic acid** with eukaryotic signaling pathways. Research on structurally related compounds, such as 4-hydroxybenzoic acid, has shown interactions with pathways like the estrogen receptor α -dependent signaling pathway. However, the ethoxy substitution in **4-ethoxybenzoic acid** significantly alters its electronic and steric properties, and therefore, its biological targets and effects on signaling cascades may differ. Further research is required to elucidate the specific molecular targets and signaling pathways modulated by **4-ethoxybenzoic acid** in mammalian cells, which would be crucial for its development as a therapeutic agent.

Conclusion

4-Ethoxybenzoic acid is a compound of significant interest with established applications as a chemical intermediate and emerging potential in the field of antimicrobial research. This guide has provided a detailed overview of its properties and practical, step-by-step protocols for its synthesis, purification, and the evaluation of its anti-biofilm activity. While its mechanism of action at the molecular level in eukaryotic systems remains to be fully elucidated, the information presented here serves as a valuable resource for researchers and professionals engaged in the study and application of this versatile molecule.

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